3-Fluoro-DL-valine handling irritant precautions

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Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6
Cat. No.: S752006

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Chemical Identification and Hazard Summary

The table below summarizes the key identification and hazard information for **3-Fluoro-DL-valine**.

Property	Description
CAS Number	43163-94-6 [1] [2] [3]
Molecular Formula	$C_5H_{10}FNO_2$ [1] [2] [3]
Molecular Weight	135.14 g/mol [1] [2] [3]
Physical Form	White to off-white crystalline solid [2] [3]

| **Hazard Statements (GHS)**| **H315**: Causes skin irritation **H319**: Causes serious eye irritation **H335**: May cause respiratory irritation [3] | | **Personal Protective Equipment (PPE)** | Eyeshields, Gloves, and type N95 respirator (US) are recommended [2]. |

Frequently Asked Questions for Researchers

Q1: What are the specific handling precautions for 3-Fluoro-DL-valine? A1: Based on the hazard classifications, you should adhere to the following precautions:

- **Personal Protection:** Always wear appropriate gloves, eye protection (eyeshiields), and consider using an N95 respirator to protect against airborne powder [2] [3].
- **Skin & Eye Contact:** Avoid contact with skin and eyes. The compound is known to cause skin and serious eye irritation [3].
- **Inhalation:** Avoid breathing dust, as it may cause respiratory irritation [3]. Use in a well-ventilated area or a fume hood.

Q2: How should I store this compound? A2: The recommended storage condition is at **2-8°C** [3]. Please store the product under the recommended conditions in the provided Certificate of Analysis (CoA) [1].

Q3: What is the primary research application of 3-Fluoro-DL-valine? A3: 3-Fluoro-DL-valine is an unnatural amino acid with two main research applications:

- **Bacterial Growth Inhibitor:** It has activity inhibiting the growth of certain bacteria [1].
- **Peptide Synthesis:** It can be used in the synthesis of specific bioactive peptides, providing variety for compound research and development [1] [2].
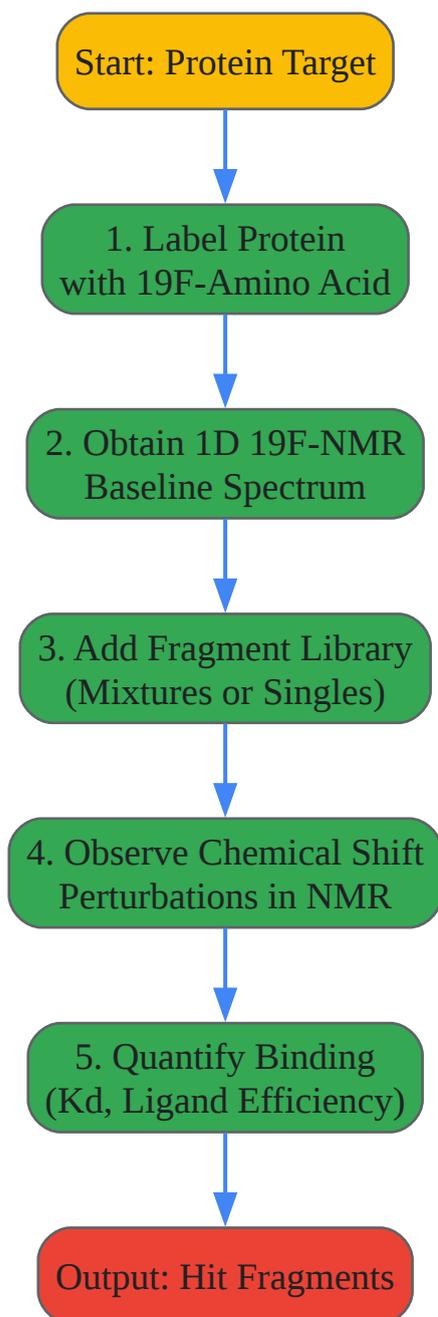
Q4: Where can I find the purity and pricing for this compound? A4: Purity and pricing vary by supplier. The table below provides a summary from the search results for easy comparison.

Supplier	Catalog Number	Purity	Quantity	Price
Sigma-Aldrich	47581	≥99.0% [2]	25 mg	$73.50 [3]
Matrix Scientific	002820	95% [3]	100 mg	$103.00 [3]
Matrix Scientific	002820	95% [3]	250 mg	$205.00 [3]
TRC	F597768	Information not specified	100 mg	$175.00 [3]

Experimental Context: Use in Protein 19F-NMR

While the search results do not provide a specific experimental protocol for **3-fluoro-DL-valine**, they detail the use of **fluorinated amino acids in Protein-observed 19F-NMR (PrOF NMR)** for fragment screening [4]. This context is crucial for understanding its potential application in drug discovery.

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The following workflow illustrates how fluorinated amino acids are typically used in this powerful methodology:

```
┌─────────────────────────┐
│  Start: Protein Target  │
└─────────────────────────┘
           │
           ▼
┌─────────────────────────┐
│   1. Label Protein      │
│  with 19F-Amino Acid    │
└─────────────────────────┘
           │
           ▼
┌─────────────────────────┐
│  2. Obtain 1D 19F-NMR   │
│    Baseline Spectrum    │
└─────────────────────────┘
           │
           ▼
┌─────────────────────────┐
│  3. Add Fragment Library│
│   (Mixtures or Singles) │
└─────────────────────────┘
           │
           ▼
┌─────────────────────────┐
│ 4. Observe Chemical Shift│
│   Perturbations in NMR  │
└─────────────────────────┘
           │
           ▼
┌─────────────────────────┐
│   5. Quantify Binding   │
│ (Kd, Ligand Efficiency) │
└─────────────────────────┘
           │
           ▼
┌─────────────────────────┐
│  Output: Hit Fragments  │
└─────────────────────────┘
```

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Key Experimental Details from the Literature:

- **Sensitivity:** PrOF NMR generates simple 1D spectra and can detect binding events at low to mid-micromolar protein concentrations (e.g., 25–100 µM) [4].

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- **Labeling:** Proteins are recombinantly expressed in *E. coli* using commercially available fluorinated amino acids. High labeling efficiency and good protein yields (often >50 mg/L) can be achieved [4].
- **Screening:** The method is well-suited for screening fragment libraries. It allows for testing mixtures of compounds, deconvoluting hits by identifying which cause a chemical shift in the protein's NMR signal [4].

Troubleshooting Guide

Problem: Low or unexpected yield when incorporating 3-Fluoro-DL-valine into a peptide.

- **Potential Cause 1:** Racemic mixture. The "DL-" prefix indicates this is an equal mixture of the D- and L- enantiomers [1]. This will likely result in a mixture of diastereomers upon incorporation into a peptide, potentially affecting purity, properties, and analytical results.
- **Solution:** If your research requires a specific stereoisomer, you may need to source or synthesize the separate D- or L-enantiomer, which was not found in the current search results.

Problem: Need to confirm the identity and purity of the compound.

- **Solution:** Always consult the **Certificate of Analysis (CoA)** provided by the supplier for your specific batch. This document contains vital quality control data. Physical characteristics like its white, crystalline solid form and a melting point of approximately 210°C (with decomposition) can serve as preliminary checks [2] [3].

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References

1. 3-Fluoro-DL-valine (3-Fluorovaline) | Bacterial Inhibitor [medchemexpress.com]

2. 3-Fluoro- DL -valine = 99.0 43163-94-6 [sigmaaldrich.com]

3. 3-FLUORO-DL-VALINE | 43163-94-6 [chemicalbook.com]

4. Protein-observed 19F-NMR for fragment screening, affinity ... [pmc.ncbi.nlm.nih.gov]

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